

Akt-IN-8 degradation and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Akt-IN-8

Cat. No.: B12401752

[Get Quote](#)

Technisches Support-Center: Akt-IN-8

Dieses technische Support-Center bietet umfassende Anleitungen und Antworten auf häufig gestellte Fragen (FAQs) zur Handhabung, Lagerung und zum experimentellen Einsatz des Kinase-Inhibitors **Akt-IN-8**. Es richtet sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Häufig gestellte Fragen (FAQs)

Hier finden Sie Antworten auf häufig gestellte Fragen zu **Akt-IN-8**.

Frage	Antwort
Was ist Akt-IN-8?	Akt-IN-8, auch bekannt als AKTi-1/2, ist ein zellgängiger, allosterischer und reversibler Inhibitor der Proteinkinase B (Akt). Er hemmt alle drei Isoformen (Akt1, Akt2 und Akt3) mit unterschiedlicher Potenz.
Wie wirkt Akt-IN-8?	Akt-IN-8 bindet an eine allosterische Tasche von Akt und hemmt dessen Kinaseaktivität. Dies verhindert die Phosphorylierung von nachgeschalteten Zielproteinen und blockiert so die Signalübertragung im PI3K/Akt-Signalweg. [1] [2]
Welche IC50-Werte hat Akt-IN-8?	Die halbmaximale Hemmkonzentration (IC50) von Akt-IN-8 beträgt 58 nM für Akt1, 210 nM für Akt2 und 2119 nM für Akt3. [3] [4] [5]
In welchen Lösungsmitteln ist Akt-IN-8 löslich?	Akt-IN-8 ist in Dimethylsulfoxid (DMSO) löslich. Die Löslichkeit in wässrigen Pufferlösungen ist sehr gering.
Wie sollte Akt-IN-8 gelagert werden?	Akt-IN-8 sollte als Feststoff bei 2-8°C und vor Licht geschützt gelagert werden. Stammlösungen in DMSO sollten in Aliquots bei -20°C oder -80°C aufbewahrt werden, um wiederholte Einfrier-Auftau-Zyklen zu vermeiden. [3]

Stabilität und Abbau

Detaillierte quantitative Daten zur Stabilität und zum Abbau von **Akt-IN-8** sind in der wissenschaftlichen Literatur begrenzt. Basierend auf den Empfehlungen der Hersteller und der chemischen Natur der Verbindung (ein Quinoxalin-Derivat) können jedoch die folgenden Richtlinien gegeben werden.

Lagerungsbedingungen für maximale Stabilität:

Form	Lagertemperatur	Lichtschutz	Anmerkungen
Feststoff	2-8°C	Erforderlich	Dicht verschlossen an einem trockenen Ort lagern.
DMSO-Stammlösung	-20°C oder -80°C	Erforderlich	In kleinen Aliquots einfrieren, um wiederholtes Einfrieren und Auftauen zu minimieren. Vor Gebrauch vollständig auftauen und gut mischen.
Wässrige Arbeitslösung	2-8°C	Erforderlich	Sollte frisch zubereitet und innerhalb eines Tages verwendet werden. Die Stabilität in wässrigen Medien ist begrenzt.

Potenzielle Abbauwege: Obwohl spezifische Abbauprodukte von **Akt-IN-8** nicht gut dokumentiert sind, können Moleküle mit einem Quinoxalin-Grundgerüst unter bestimmten Bedingungen anfällig für Oxidation und Hydrolyse sein. Die Exposition gegenüber starkem Licht, extremen pH-Werten oder hohen Temperaturen sollte vermieden werden.

Experimentelle Protokolle

Protokoll: Western Blot zur Analyse der Akt-Inhibierung

Dieses Protokoll beschreibt die Verwendung von **Akt-IN-8** zur Untersuchung der Hemmung der Akt-Phosphorylierung in Zellkulturen mittels Western Blot.

Materialien:

- Zellkulturmedium

- **Akt-IN-8** Stammlösung (z.B. 10 mM in DMSO)
- Lyse-Puffer (z.B. RIPA-Puffer) mit Protease- und Phosphatase-Inhibitoren
- Proteinkonzentrations-Assay (z.B. BCA-Assay)
- SDS-PAGE-Gele
- Transferpuffer und PVDF- oder Nitrocellulose-Membranen
- Blockierpuffer (z.B. 5% BSA oder Magermilch in TBST)
- Primärantikörper (z.B. gegen p-Akt (Ser473), p-Akt (Thr308) und Gesamt-Akt)
- Sekundärantikörper (HRP-konjugiert)
- Chemilumineszenz-Substrat
- Imaging-System

Durchführung:

- Zellbehandlung: Säen Sie die Zellen aus und lassen Sie sie über Nacht anhaften. Behandeln Sie die Zellen mit der gewünschten Konzentration an **Akt-IN-8** oder dem Vehikel (DMSO) für den festgelegten Zeitraum. Eine positive Kontrolle, z.B. durch Stimulation mit einem Wachstumsfaktor wie IGF-1, kann inkludiert werden.
- Zelllyse: Waschen Sie die Zellen mit eiskaltem PBS und lysieren Sie sie anschließend mit Lyse-Puffer.
- Proteinkonzentrationsbestimmung: Bestimmen Sie die Proteinkonzentration jedes Lysats.
- Probenvorbereitung: Mischen Sie eine gleiche Menge an Protein (z.B. 20-30 µg) mit Laemmli-Puffer und denaturieren Sie die Proben durch Erhitzen.
- Gelelektrophorese: Trennen Sie die Proteine mittels SDS-PAGE.
- Proteintransfer: Übertragen Sie die aufgetrennten Proteine auf eine Membran.

- Blockierung: Blockieren Sie die Membran für 1 Stunde bei Raumtemperatur in Blockierpuffer.
- Inkubation mit Primärantikörper: Inkubieren Sie die Membran über Nacht bei 4°C mit dem verdünnten Primärantikörper.
- Inkubation mit Sekundärantikörper: Waschen Sie die Membran und inkubieren Sie sie für 1 Stunde bei Raumtemperatur mit dem HRP-konjugierten Sekundärantikörper.
- Detektion: Waschen Sie die Membran erneut und detektieren Sie das Signal mit einem Chemilumineszenz-Substrat und einem Imaging-System.
- Analyse: Quantifizieren Sie die Bandenintensitäten und normalisieren Sie die p-Akt-Signale auf das Gesamt-Akt-Signal.

Troubleshooting

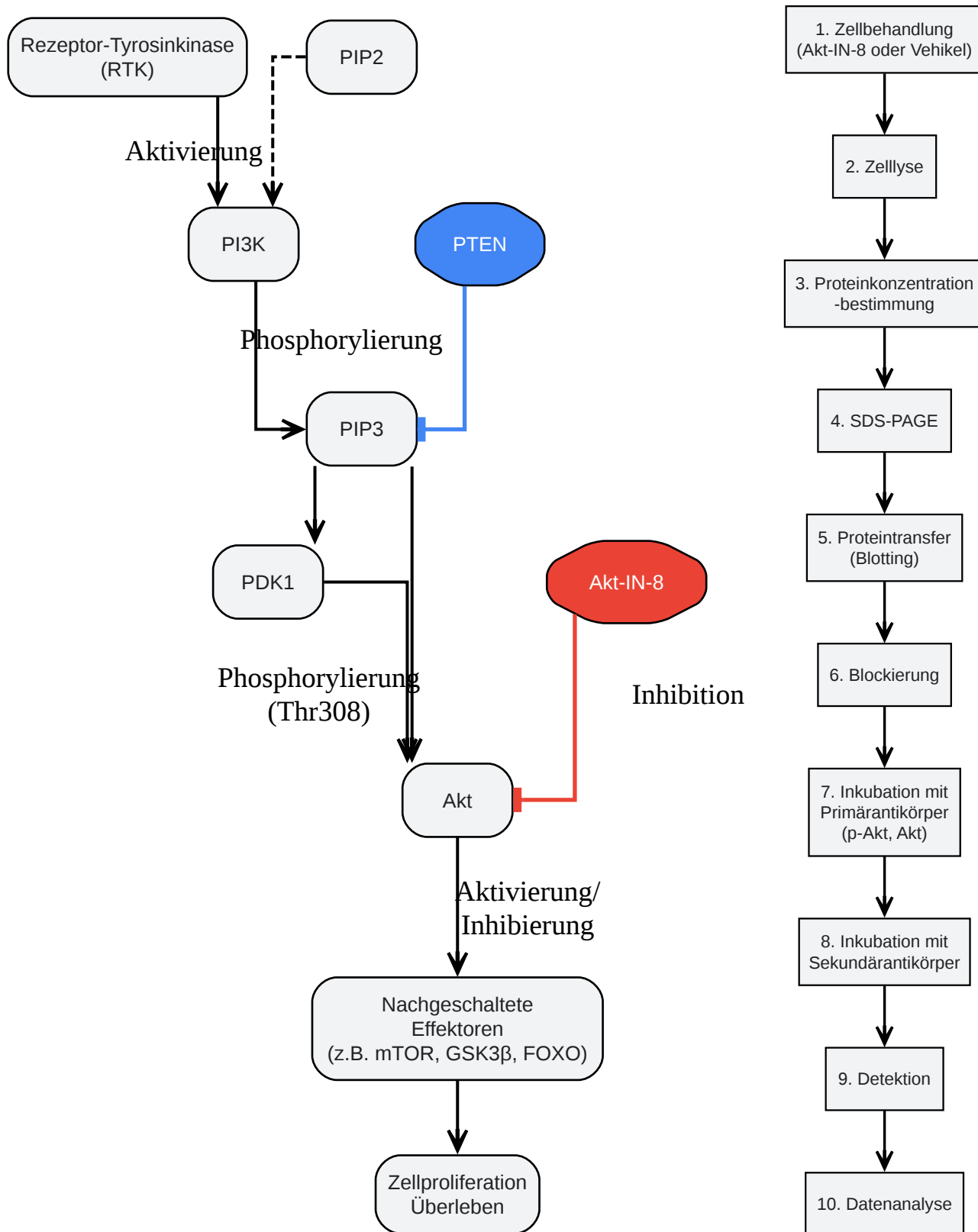
Dieser Leitfaden soll bei der Lösung von Problemen helfen, die bei der Arbeit mit **Akt-IN-8** auftreten können.

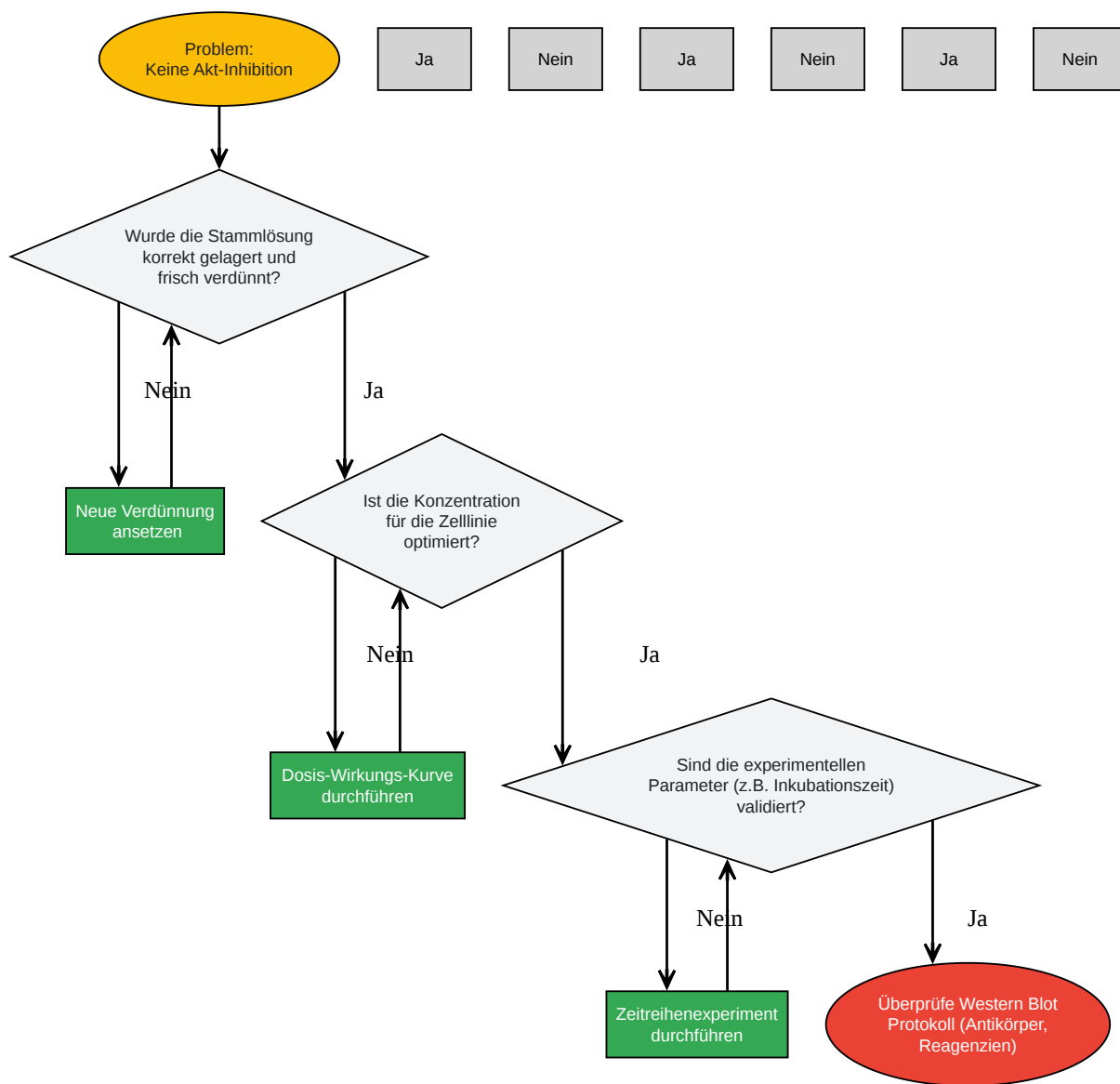
Problem	Mögliche Ursache	Lösungsvorschlag
Keine oder geringe Hemmung der Akt-Phosphorylierung	Inhibitor-Abbau: Falsche Lagerung oder zu lange Inkubation in wässriger Lösung.	Bereiten Sie frische Verdünnungen aus einer ordnungsgemäß gelagerten Stammlösung vor. Vermeiden Sie mehrere Einfrier-Auftau-Zyklen der Stammlösung.
Unzureichende Konzentration: Die verwendete Konzentration ist zu niedrig, um die Akt-Aktivität in den spezifischen Zellen zu hemmen.	Führen Sie eine Dosis-Wirkungs-Kurve durch, um die optimale Konzentration für Ihre Zelllinie und experimentellen Bedingungen zu ermitteln.	
Experimentelle Bedingungen: Zu kurze oder zu lange Inkubationszeit.	Optimieren Sie die Inkubationszeit. Die Hemmung der Akt-Phosphorylierung ist oft ein schnelles Ereignis.	
Unerwartete zelluläre Effekte oder Zelltod	Off-Target-Effekte: Bei hohen Konzentrationen kann Akt-IN-8 andere Kinasen hemmen.	Verwenden Sie die niedrigste wirksame Konzentration. Bestätigen Sie die Ergebnisse, wenn möglich, mit einem anderen Akt-Inhibitor mit einem anderen Wirkmechanismus.
DMSO-Toxizität: Die Konzentration des Lösungsmittels DMSO ist zu hoch.	Stellen Sie sicher, dass die Endkonzentration von DMSO in der Zellkultur 0,5% nicht überschreitet und dass alle Kontrollen die gleiche DMSO-Konzentration enthalten.	
Präzipitation des Inhibitors in der Kultur	Geringe Löslichkeit: Akt-IN-8 hat eine schlechte Löslichkeit in wässrigen Medien.	Stellen Sie sicher, dass die Stammlösung vor der Verdünnung im Medium klar ist. Erwärmen Sie die Stammlösung kurz auf 37°C und mischen Sie sie gut.

Fügen Sie die verdünnte
Inhibitorlösung langsam und
unter Mischen zum
Kulturmedium hinzu.

Visualisierungen

PI3K/Akt-Signalweg mit Inhibition durch **Akt-IN-8**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. A systematic molecular and pharmacologic evaluation of AKT inhibitors reveals new insight into their biological activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. AKT inhibitor VIII | Apoptosis | Akt | TargetMol [targetmol.com]
- 4. apexbt.com [apexbt.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Akt-IN-8 degradation and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12401752#akt-in-8-degradation-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com